

The Multifaceted Role of BUR1: A Technical Guide to its Gene Ontology

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *BUR1*

Cat. No.: *B15542163*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

The **BUR1** gene, encoding a cyclin-dependent kinase (CDK), is a critical regulator of fundamental cellular processes in *Saccharomyces cerevisiae* and its homologs in higher eukaryotes. This technical guide provides an in-depth exploration of the **BUR1** gene ontology, detailing its molecular functions, involvement in key signaling pathways, and its impact on transcription, cell cycle progression, and genome stability. Through a comprehensive review of the scientific literature, this document presents quantitative data, detailed experimental methodologies, and visual representations of **BUR1**-centric pathways to serve as a valuable resource for researchers and professionals in drug development.

Core Functions of the Bur1-Bur2 Kinase Complex

BUR1 is an essential gene that encodes the catalytic subunit of a CDK complex, which partners with the cyclin Bur2.^[1] This complex, hereafter referred to as **Bur1/2**, is a key player in the regulation of transcription elongation.^[1] Its primary role involves the phosphorylation of the C-terminal domain (CTD) of the largest subunit of RNA polymerase II (RNAPII), Rpb1.^{[2][3]} While it can phosphorylate both Serine 2 (Ser2) and Serine 5 (Ser5) of the CTD heptapeptide

repeat (YSPTSPS) in vitro, its major in vivo role in Ser2 phosphorylation is debated, with some evidence suggesting it primarily facilitates the subsequent action of another kinase, Ctk1.[4][5][6]

Beyond its canonical role in transcription, the **Bur1/2** complex is implicated in a diverse array of cellular functions:

- **Histone Modification:** **Bur1/2** is required for the monoubiquitination of histone H2B and the trimethylation of histone H3 at lysine 36 (H3K36me3), linking its transcriptional role to chromatin remodeling.[7][8]
- **Genome Stability:** The complex interacts with Replication Protein A (RPA) and plays a role in maintaining genome stability during replication stress.[9]
- **Cell Cycle Control:** In conjunction with the Target of Rapamycin Complex 1 (TORC1), **Bur1** participates in vacuole-mediated cell cycle progression from the G1 phase by directly phosphorylating the kinase Sch9.[10][11]
- **Telomere Maintenance:** The **Bur1/2** complex has been identified as a regulator of telomere length.[1][12]

Quantitative Data Summary

The functional consequences of altered **BUR1** activity have been quantified in various studies. The following tables summarize key quantitative findings.

Table 1: Impact of **bur1** Mutation on Gene Expression

Transcriptome analysis of a **bur1-107** mutant following treatment with methyl methanesulfonate (MMS) revealed significant changes in gene expression.

Gene	Function	Fold Change (MMS-treated bur1-107 vs. WT)
Upregulated		
HSP12	Heat shock protein, stress response	> 2.0
CTT1	Cytosolic catalase T, oxidative stress response	> 2.0
DDR2	DNA damage responsive protein	> 2.0
Downregulated		
RPS8A	Ribosomal protein of the small subunit	< -2.0
RPL10	Ribosomal protein of the large subunit	< -2.0
TEF1	Translation elongation factor 1 alpha	< -2.0

(Data adapted from transcriptome profiling analysis of bur1 mutants, which shows a general trend of upregulation of stress response genes and downregulation of genes related to ribosome biogenesis and translation.)[13]

Table 2: Effect of bur1 Mutations on Telomere Length

Mutations in **BUR1** lead to a measurable decrease in telomere length.

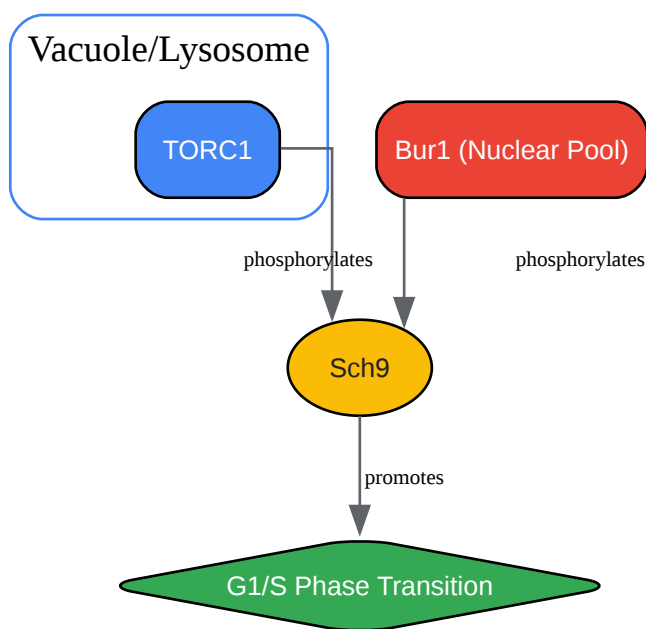
Strain	Relevant Genotype	Average Telomere Length (base pairs)	Change from Wild-Type (bp)
Wild-Type	BUR1	~300-350	N/A
bur1Δ	bur1 deletion	~150-200	~ -150
bur2Δ	bur2 deletion	~150-200	~ -150

(Quantitative estimates are based on Southern blot analyses from multiple studies which consistently show a significant reduction in telomere length in bur1 and bur2 mutants.)[\[1\]](#)[\[12\]](#)

Table 3: Known Phosphorylation Sites of Bur1 Substrates

Bur1 kinase phosphorylates a range of substrates on specific serine and threonine residues.

Substrate	Phosphorylation Site(s)	Functional Consequence
Rpb1 (RNA Pol II CTD)	Ser2, Ser5	Regulation of transcription elongation, recruitment of RNA processing factors. [3] [5]
Sch9	Ser560, Thr568, Thr574, Thr575, Ser709, Thr710, Ser711, Thr721, Thr723, Ser726	Promotion of cell cycle progression from G1 phase. [14] [15]
Spt5	C-terminal region (CTR)	Promotion of transcription elongation and recruitment of the PAF complex. [7]



[Click to download full resolution via product page](#)

Caption: **Bur1**'s role in vacuole-mediated cell cycle control.

Key Experimental Protocols

This section provides an overview of the methodologies for key experiments cited in the study of **BUR1**.

In Vitro Kinase Assay

This assay is used to determine the ability of the **Bur1/2** complex to phosphorylate a substrate.

- Purification of Kinase and Substrate:
 - Express and purify the **Bur1/2** complex from *S. cerevisiae* or a recombinant system (e.g., baculovirus-infected insect cells).
 - Express and purify the substrate protein (e.g., a GST-fusion of the Rpb1 CTD or Sch9).
- Kinase Reaction:

- Combine the purified **Bur1/2** complex and substrate in a kinase buffer containing ATP (often radiolabeled with ^{32}P for detection) and Mg^{2+} .
- Incubate the reaction at an optimal temperature (e.g., 30°C) for a defined period.
- Detection of Phosphorylation:
 - Stop the reaction by adding SDS-PAGE loading buffer.
 - Separate the proteins by SDS-PAGE.
 - Detect the phosphorylated substrate by autoradiography (if using ^{32}P -ATP) or by Western blotting with a phospho-specific antibody.

Chromatin Immunoprecipitation (ChIP)

ChIP is used to determine the in vivo association of **Bur1/2** with specific genomic regions.

- Cross-linking:
 - Treat yeast cells with formaldehyde to cross-link proteins to DNA.
- Chromatin Preparation:
 - Lyse the cells and shear the chromatin into small fragments (200-500 bp) by sonication or enzymatic digestion.
- Immunoprecipitation:
 - Incubate the sheared chromatin with an antibody specific to a component of the **Bur1/2** complex (e.g., an epitope-tagged **Bur1**).
 - Use protein A/G beads to precipitate the antibody-protein-DNA complexes.
- DNA Purification and Analysis:
 - Reverse the cross-links and purify the co-precipitated DNA.

- Analyze the purified DNA by quantitative PCR (qPCR) using primers for specific genomic regions or by high-throughput sequencing (ChIP-seq) for genome-wide analysis.

Synthetic Genetic Array (SGA) Analysis

SGA is a high-throughput technique to identify genetic interactions.

- Strain Construction:
 - Create a "query" strain carrying a mutation in the gene of interest (e.g., a **bur1** temperature-sensitive allele).
- Mating and Selection:
 - Mate the query strain to an ordered array of ~5,000 viable gene deletion mutants.
 - Through a series of robotic replica pinning steps, select for diploid cells, induce sporulation, and select for haploid double mutants.
- Phenotypic Analysis:
 - Score the growth of the double mutant colonies to identify synthetic lethal or sick interactions, where the combination of the two mutations results in a more severe growth defect than either single mutation alone.

Telomere Length Analysis by Southern Blot

This method is used to measure the length of telomeric DNA.

- Genomic DNA Extraction and Digestion:
 - Isolate high-quality genomic DNA from yeast strains.
 - Digest the DNA with a restriction enzyme that does not cut within the telomeric repeats (e.g., XhoI).
- Gel Electrophoresis and Southern Transfer:
 - Separate the digested DNA fragments by size on an agarose gel.

- Transfer the DNA from the gel to a nylon membrane.
- Hybridization and Detection:
 - Hybridize the membrane with a labeled probe specific to the telomeric repeat sequence.
 - Detect the probe signal to visualize the telomeric DNA fragments and determine their size relative to a DNA ladder.

Conclusion and Future Directions

The **BUR1** gene ontology reveals a kinase with a remarkable breadth of influence, extending from the core transcriptional machinery to the regulation of cell division and the maintenance of genomic integrity. Its multifaceted nature makes it a compelling subject for further investigation, particularly in the context of human disease where its homologs play significant roles. Future research should aim to further dissect the substrate specificity of **Bur1/2**, elucidate the precise mechanisms by which it coordinates its diverse functions, and explore its potential as a therapeutic target. The methodologies and data presented in this guide provide a solid foundation for these future endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. The Bur1 cyclin-dependent kinase regulates telomere length in *Saccharomyces cerevisiae* - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. buratowski.hms.harvard.edu \[buratowski.hms.harvard.edu\]](#)
- [3. Phosphorylation of the RNA polymerase II carboxy-terminal domain by the Bur1 cyclin-dependent kinase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Bur1 kinase is required for efficient transcription elongation by RNA polymerase II - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 5. Phosphorylation of the RNA Polymerase II Carboxy-Terminal Domain by the Bur1 Cyclin-Dependent Kinase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. The RNA polymerase II CTD coordinates transcription and RNA processing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. pnas.org [pnas.org]
- 8. The role of cotranscriptional histone methylations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. The Transcription Elongation Factor Bur1-Bur2 Interacts with Replication Protein A and Maintains Genome Stability during Replication Stress - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Bur1 functions with TORC1 for vacuole-mediated cell cycle progression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Bur1 functions with TORC1 for vacuole-mediated cell cycle progression | EMBO Reports [link.springer.com]
- 12. The Bur1 cyclin-dependent kinase regulates telomere length in *Saccharomyces cerevisiae* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. The Yeast Protein Kinase Sch9 Functions as a Central Nutrient-Responsive Hub That Calibrates Metabolic and Stress-Related Responses - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Multifaceted Role of BUR1: A Technical Guide to its Gene Ontology]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15542163/docs#the-multifaceted-role-of-bur1-a-technical-guide-to-its-gene-ontology>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)